

Theoretical Underpinnings of Gold-193 Nuclear Stability: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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Abstract

This technical guide provides a comprehensive overview of the theoretical models used to describe the nuclear stability and structure of the **Gold-193** (^{193}Au) isotope. Aimed at researchers, nuclear scientists, and professionals in related fields, this document synthesizes experimental data with theoretical frameworks, primarily focusing on the Interacting Boson-Fermion Model (IBFM) and the Nuclear Shell Model. It outlines the experimental methodologies employed to probe the structure of ^{193}Au , presents available quantitative data in structured tables, and utilizes visualizations to elucidate complex experimental and theoretical workflows. While a complete one-to-one comparison of experimental data with theoretical predictions from the most recent comprehensive studies is limited by data accessibility, this guide provides a robust framework for understanding the current state of knowledge.

Introduction to Nuclear Stability and Gold-193

The stability of an atomic nucleus is determined by the complex interplay of forces between its constituent protons and neutrons. Models that can predict nuclear properties, such as energy levels, spin, parity, and decay modes, are crucial for advancing our understanding of nuclear physics. The **Gold-193** nucleus, with 79 protons and 114 neutrons, is an odd-A (odd mass number) nucleus situated in a region of the nuclear chart known for complex structures, including shape coexistence and transitions. Understanding the stability and structure of ^{193}Au provides a critical testing ground for sophisticated nuclear models.

Known Experimental Properties of Gold-193

Experimental investigations have determined several key properties of the ^{193}Au ground state and its isomers. These data form the bedrock upon which theoretical models are validated.

Property	Value
Mass Number (A)	193
Atomic Number (Z)	79
Neutron Number (N)	114
Half-life ($T_{1/2}$)	17.65(15) hours
Decay Mode	100% Electron Capture (EC) / β^+ to ^{193}Pt
Decay Energy	1.075(9) MeV
Ground State Spin & Parity ($J\pi$)	$3/2^+$
Magnetic Dipole Moment (μ)	+0.1396(5) μN
Electric Quadrupole Moment (Q)	+0.664(20) barn
Isomeric State 1 ($^{193\text{m}1}\text{Au}$)	Excitation: 290.20(4) keV; Half-life: 3.9(3) s; $J\pi$: $11/2^-$
Isomeric State 2 ($^{193\text{m}2}\text{Au}$)	Excitation: 2486.7(6) keV; Half-life: 150(50) ns; $J\pi$: $(31/2^+)$

Table 1: Summary of key experimental data for the **Gold-193** nucleus.

Theoretical Models of Nuclear Structure

The structure of a complex, many-body system like the ^{193}Au nucleus cannot be solved from first principles alone. Instead, physicists employ models that capture the essential features of nuclear interactions.

The Nuclear Shell Model

The Nuclear Shell Model is a foundational model that describes the nucleus in terms of energy levels, or shells, analogous to the electron shells in atomic physics.[1] Nuclei with specific "magic numbers" of protons or neutrons (2, 8, 20, 28, 50, 82, 126) exhibit exceptional stability, which the model explains as filled shells.[1][2]

For an odd-A nucleus like ^{193}Au ($Z=79$, $N=114$), its properties are largely determined by the behavior of the single unpaired nucleon—in this case, the 79th proton—outside of a defined core. ^{193}Au has three proton holes relative to the $Z=82$ magic shell closure. The model predicts the spin and parity of the ground state based on the available orbitals for this unpaired nucleon.

The Interacting Boson-Fermion Model (IBFM)

The Interacting Boson-Fermion Model (IBFM) is an extension of the Interacting Boson Model (IBM), which is highly effective for describing collective states in even-even nuclei.[3][4] In the IBFM, an odd-A nucleus is modeled as an unpaired fermion (the odd nucleon) coupled to an even-even core nucleus, which is described by interacting bosons (representing pairs of nucleons).[5]

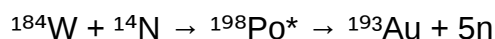
This approach is particularly well-suited for nuclei like ^{193}Au , where collective behavior of the even-even ^{192}Pt or ^{194}Hg core is coupled with the single-particle motion of the odd proton. A key study on ^{193}Au successfully applied the IBFM, comparing its predictions for positive-parity states with new experimental data.[6] The model was able to provide a good description of the level scheme, suggesting it accurately captures the underlying physics of this nucleus.[6]

Experimental Protocols for Studying Gold-193

The study of exotic, unstable nuclei like ^{193}Au requires sophisticated experimental techniques to produce the isotope and measure its properties, typically through the detection of emitted gamma rays.

Production via Heavy-Ion Fusion-Evaporation

A common method to produce nuclei in this mass region is through heavy-ion fusion-evaporation reactions. In the case of ^{193}Au , a heavy-ion beam is accelerated and directed onto a stationary target. The projectile and target nuclei fuse, forming a highly excited compound nucleus, which then "evaporates" several neutrons to de-excite, leaving the desired residual nucleus. A specific reaction used to populate high-spin states in ^{193}Au is:



In this reaction, a beam of ^{14}N ions is accelerated to a specific energy and impinges on a Tungsten-184 target.

In-Beam Gamma-Ray Spectroscopy

Once produced, the excited ^{193}Au nuclei decay towards their ground state by emitting a cascade of gamma rays. Detecting these gamma rays allows for the reconstruction of the nuclear level scheme. This is accomplished using an array of high-purity germanium (HPGe) detectors, which offer excellent energy resolution.

The AFRODITE (African Omnipurpose Detector for Innovative Techniques and Experiments) array at iThemba LABS in South Africa is an example of such a setup.[3][6] It consists of multiple Clover detectors (each composed of four HPGe crystals) and Low Energy Photon Spectrometers (LEPS) to detect gamma rays over a wide energy range.[6] By analyzing gamma-gamma coincidences—detecting two gamma rays simultaneously—scientists can establish which transitions occur in a cascade, thereby building the level scheme.

Figure 1: Workflow for the production and spectroscopic study of ^{193}Au .

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Theoretical Models vs. Experimental Data

The ultimate test of a nuclear model is its ability to reproduce experimental data. The 2014 study on ^{193}Au provided a detailed comparison between newly observed energy levels and calculations from the IBFM.

Logical Framework for Comparison

The process of refining nuclear models is an iterative cycle involving prediction, experimentation, and comparison. This logical relationship ensures that theoretical frameworks are continuously improved based on empirical evidence.

Figure 2: Logical workflow for validating nuclear models.

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Quantitative Comparison

The abstract of the key 2014 study reports good agreement between the experimental data for positive-parity states and a general IBFM calculation.^[6] This suggests the model successfully captures the collective and single-particle features of ^{193}Au . A more detailed, state-by-state comparison requires access to the full dataset from that publication. However, we can present the experimentally known energy levels for context.

Experimental Level Energy (keV)	Spin / Parity ($J\pi$)
0.0	3/2+
278.9	1/2+
290.2	11/2-
318.5	5/2+
508.0	7/2+
686.1	3/2+
732.1	5/2+

Table 2: A selection of experimentally determined low-lying energy levels in ^{193}Au . Theoretical models aim to reproduce these energies and their corresponding quantum numbers.

The study also investigated reduced transition probabilities, such as $B(E2)$ values, which are a sensitive probe of nuclear collectivity and deformation. The agreement found between experimental results and IBFM calculations for these values further strengthens the validity of the model for ^{193}Au .

Conclusion

The nuclear structure of **Gold-193** presents a fascinating case study in a region of the nuclear chart where single-particle and collective degrees of freedom are intricately linked. Theoretical frameworks, particularly the Nuclear Shell Model and the Interacting Boson-Fermion Model, provide powerful tools for interpreting its properties. The IBFM, in particular, has been shown to

successfully reproduce experimental observations of the ^{193}Au level structure, confirming its applicability for odd-A nuclei in this mass region.

Future experimental work with advanced detector arrays will continue to populate higher-spin states and measure transition probabilities with greater precision. These new data will provide stricter constraints on theoretical models, leading to a deeper and more refined understanding of the forces that govern the stability and structure of heavy nuclei. This ongoing synergy between experiment and theory is essential for pushing the frontiers of nuclear science.

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References

- 1. ns.ph.liv.ac.uk [ns.ph.liv.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. scispace.com [scispace.com]
- 4. arxiv.org [arxiv.org]
- 5. B(E2) Values [nndc.bnl.gov]
- 6. Nuclear spectroscopy with the AFRODITE γ -ray array at iThemba labs [inis.iaea.org]
- To cite this document: BenchChem. [Theoretical Underpinnings of Gold-193 Nuclear Stability: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217023#theoretical-models-of-gold-193-nuclear-stability\]](https://www.benchchem.com/product/b1217023#theoretical-models-of-gold-193-nuclear-stability)

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